

# Application Notes and Protocols: (Phenylthio)acetic Acid in Medicinal Chemistry

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## Compound of Interest

Compound Name: (Phenylthio)acetic acid

Cat. No.: B094403

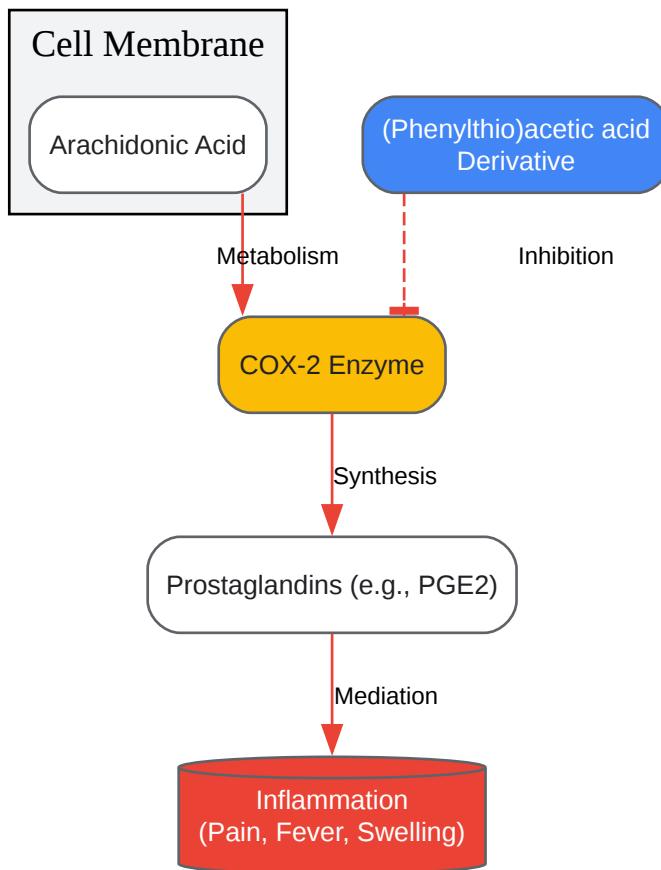
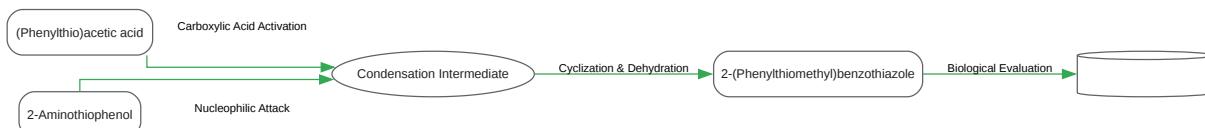
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**(Phenylthio)acetic acid** (PTAA), with its unique structure incorporating a phenylthio group and a carboxylic acid moiety, serves as a versatile and valuable building block in medicinal chemistry. Its dual functionality allows for a variety of chemical modifications, making it an attractive scaffold for the synthesis of a diverse range of biologically active molecules. These application notes provide an overview of the utility of PTAA in the development of antimicrobial and anti-inflammatory agents, complete with detailed experimental protocols and biological data for researchers, scientists, and drug development professionals.

## Application as a Precursor for Antimicrobial Benzothiazoles

The benzothiazole ring is a prominent heterocyclic scaffold found in numerous compounds with a wide array of pharmacological activities, including antimicrobial, anticancer, and anticonvulsant properties. **(Phenylthio)acetic acid** can be utilized as a carboxylic acid component in the condensation reaction with 2-aminothiophenol to synthesize 2-substituted benzothiazoles, which have shown promising antimicrobial activity.

Logical Workflow for Benzothiazole Synthesis



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